

# An In-depth Technical Guide to 4-Ethoxyphenylurea (Dulcin)

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## Compound of Interest

Compound Name: *1,4-Bis(2-hydroxyethoxy)benzene*

Cat. No.: *B089644*

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Disclaimer: The compound requested, 4-Ethoxyphenylurea, is correctly identified by CAS number 150-69-6. The provided CAS number 104-38-1 corresponds to Hydroquinone bis(2-hydroxyethyl) ether, a different chemical entity. This guide will focus on 4-Ethoxyphenylurea, also known as Dulcin.

## Abstract

4-Ethoxyphenylurea, widely known by its trivial name Dulcin, is a synthetic compound historically used as an artificial sweetener. First synthesized in 1883, it is approximately 250 times sweeter than sucrose and was valued for its lack of a bitter aftertaste, a common issue with other sweeteners like saccharin.<sup>[1]</sup> Despite its desirable taste profile, safety concerns led to its ban in many countries, including the United States in 1954, due to findings of chronic toxicity in animal studies.<sup>[1]</sup> This technical guide provides a comprehensive overview of the physicochemical properties, synthesis methodologies, and known biological effects of 4-Ethoxyphenylurea, intended to serve as a resource for researchers in toxicology and medicinal chemistry.

## Physicochemical Properties

4-Ethoxyphenylurea is a white, crystalline solid.<sup>[2]</sup> Its key physical and chemical properties are summarized in the tables below.

Table 1: General and Physical Properties of 4-Ethoxyphenylurea

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub>	[3]
Molecular Weight	180.20 g/mol	[4]
Appearance	White needle-like crystals or powder	[1]
Melting Point	173-174 °C	[5]
Boiling Point	Decomposes	[1][4]
Solubility in Water	1.25 g/L at 25 °C	[1][4]
Solubility in other solvents	Soluble in alcohol	[1][4]

Table 2: Chemical Identifiers and Spectral Data

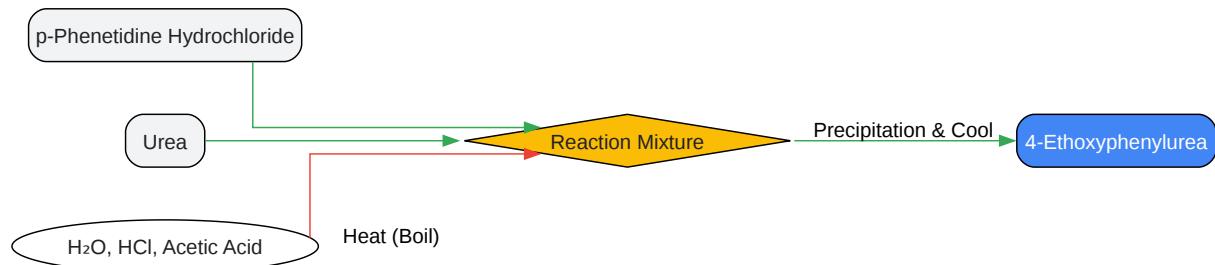
Identifier/Data	Value	Reference
CAS Number	150-69-6	[3]
IUPAC Name	(4-ethoxyphenyl)urea	[4]
Synonyms	Dulcin, Sucrol, Valzin, p-Phenetolcarbamide	[1][2]
InChI Key	GGLIEWRLXDLBBF-UHFFFAOYSA-N	[3]
SMILES	CCOC1=CC=C(C=C1)NC(=O)N	
Mass Spectrum	Data available via NIST WebBook	[3]
UV/Visible Spectrum	Data available via NIST WebBook	[3]

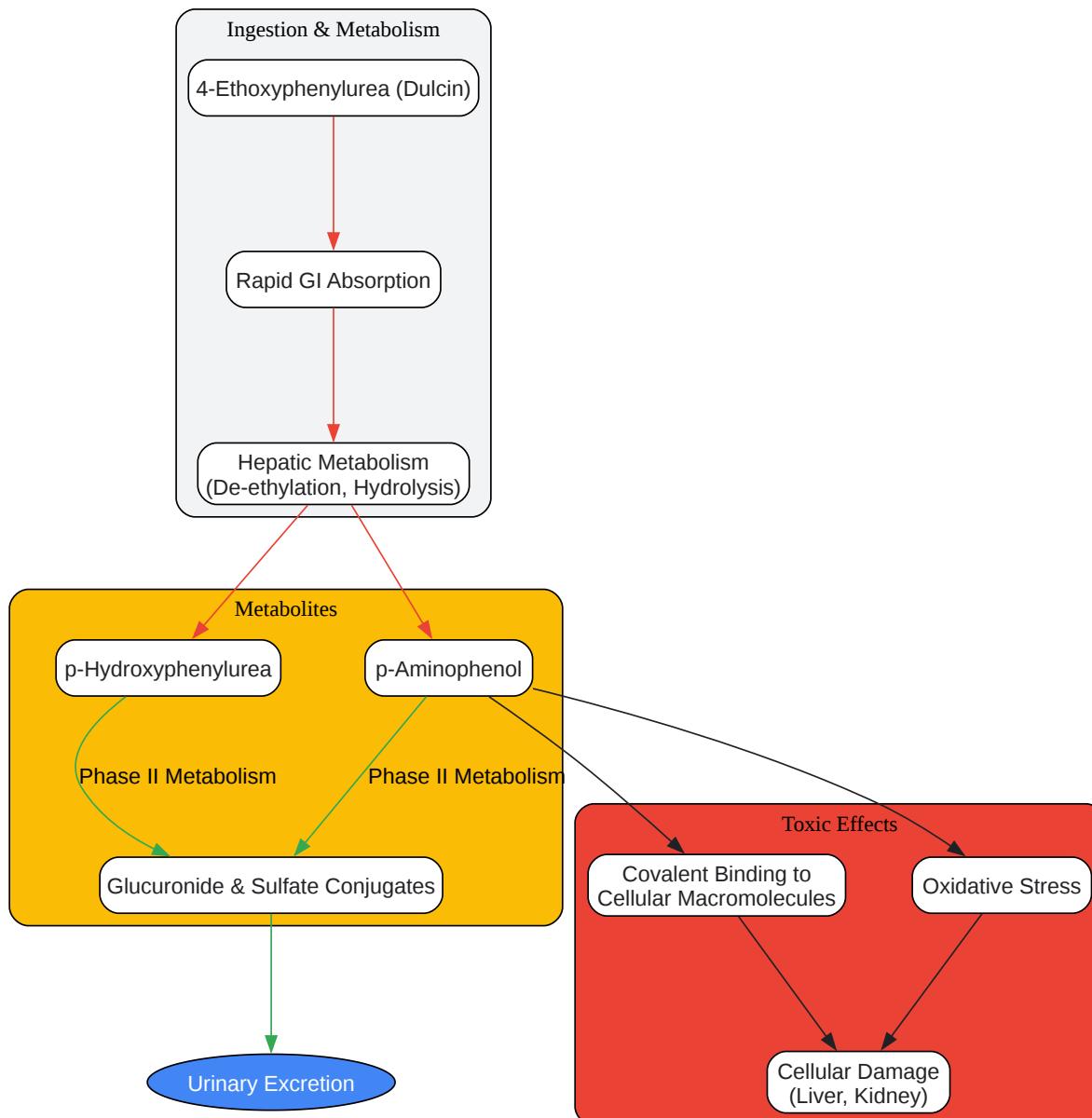
## Synthesis of 4-Ethoxyphenylurea

Several synthetic routes for 4-Ethoxyphenylurea have been established. The most common methods start from p-phenetidine or its derivatives.

This is a widely cited and robust method for the preparation of 4-Ethoxyphenylurea.

Reaction Scheme:



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## References

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